

Mpeg5-t-butyl Ester: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Mpeg5-t-butyl ester

Cat. No.: B609276

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, properties, and applications of **Mpeg5-t-butyl ester**, a versatile polyethylene glycol (PEG) linker. This document is intended to serve as a core resource for researchers and professionals in drug development and bioconjugation.

Introduction to Mpeg5-t-butyl Ester

Mpeg5-t-butyl ester, with the CAS number 874208-93-2, is a monodisperse polyethylene glycol (PEG) derivative that plays a crucial role as a linker in bioconjugation and drug delivery systems. Its structure consists of a methoxy-terminated PEG chain with five ethylene glycol units, and a carboxylic acid functional group protected by a t-butyl ester. This protecting group can be selectively removed under acidic conditions to reveal a reactive carboxylic acid. The PEG spacer enhances the aqueous solubility and bioavailability of conjugated molecules.

Commercial Availability and Suppliers

Mpeg5-t-butyl ester is commercially available from various chemical suppliers. Researchers can procure this compound in different quantities, typically ranging from milligrams to grams.

Table 1: Prominent Suppliers of **Mpeg5-t-butyl Ester**

Supplier	Website
Ambeed	ambeed.com
BLD Pharm	bldpharm.com
CD Bioparticles	cd-bioparticles.com
ChemicalBook	chemicalbook.com
Taskcm	taskcm.com

Note: This is not an exhaustive list. Availability and pricing should be confirmed directly with the suppliers.

Physicochemical Properties and Specifications

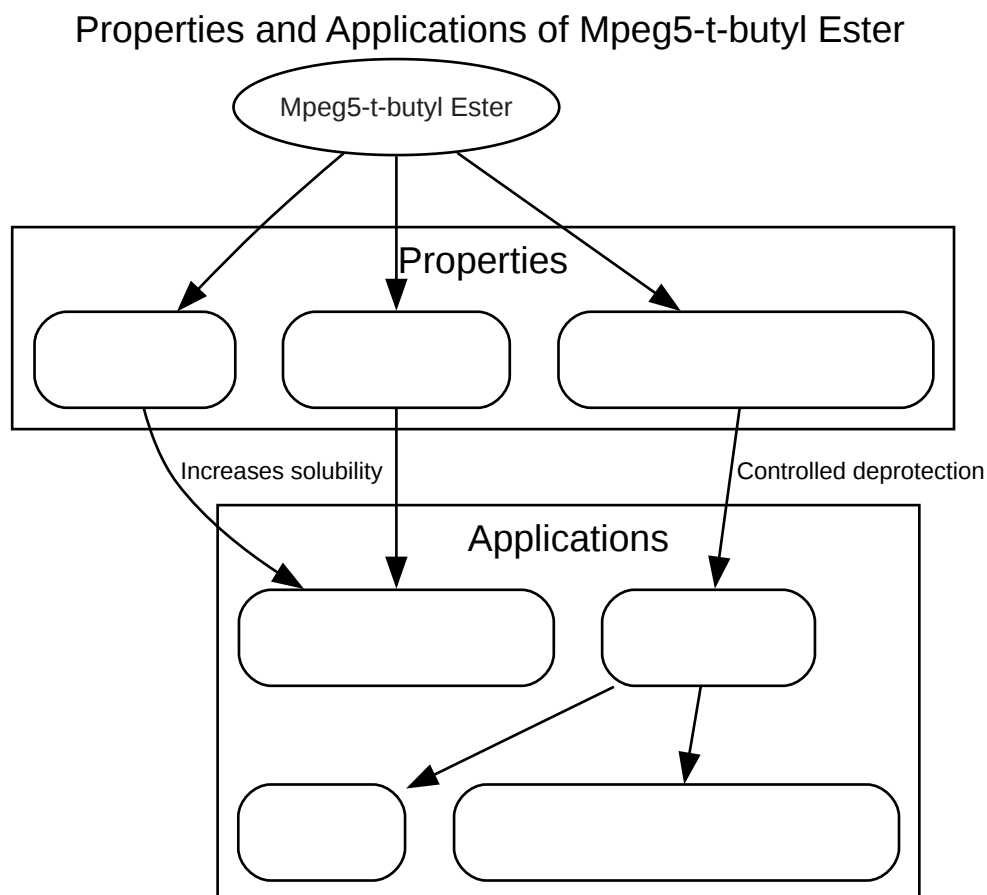
The following table summarizes the key physicochemical properties and typical specifications for **Mpeg5-t-butyl ester**.

Table 2: Physicochemical Properties and Specifications of **Mpeg5-t-butyl Ester**

Property	Value	Source
CAS Number	874208-93-2	[1] [2] [3] [4]
Molecular Formula	C16H32O7	[1] [2] [4]
Molecular Weight	336.42 g/mol	[2] [4]
Purity	Typically ≥98%	[1]
Appearance	To be confirmed with supplier (often a colorless to pale yellow oil or solid)	
SMILES Code	<chem>COCCOCCOCCOCCOCCC(O C(C)(C)C)=O</chem>	[2] [4]
Storage Temperature	-20°C	[1]
Shipping Temperature	Ambient to 4-25°C	[1]

Applications in Research and Drug Development

Mpeg5-t-butyl ester is a valuable tool in the development of complex biomolecules due to the advantageous properties of its PEG linker and the reactivity of its deprotected carboxylic acid.



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Properties and Applications of **Mpeg5-t-butyl Ester**

Experimental Protocols

A key experimental step involving **Mpeg5-t-butyl ester** is the deprotection of the t-butyl group to reveal the carboxylic acid for subsequent conjugation.

Deprotection of the t-butyl Ester

This protocol is a typical procedure for the acid-catalyzed removal of the t-butyl protecting group.

Materials:

- **Mpeg5-t-butyl ester**
- Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)
- Water (deionized)
- Saturated sodium chloride (NaCl) aqueous solution
- Anhydrous sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

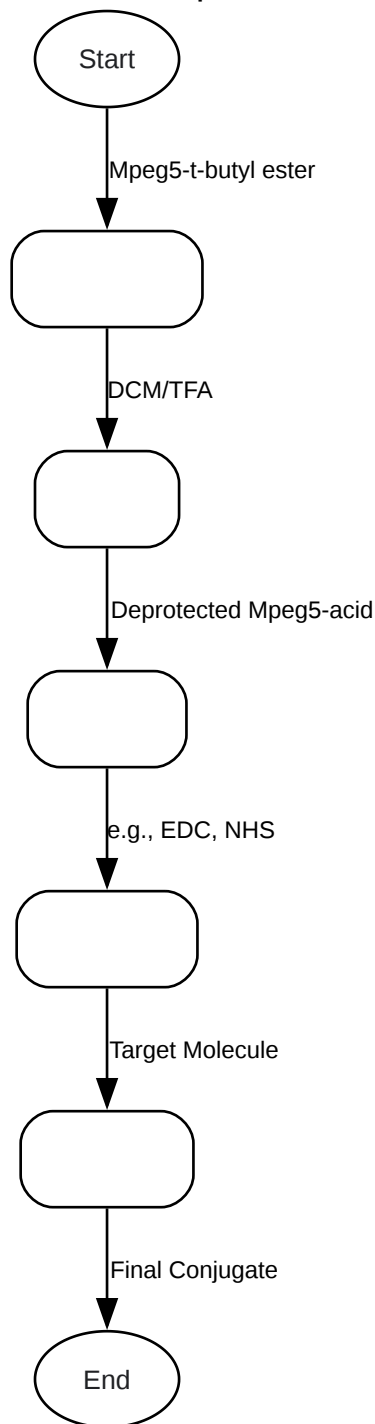
- Dissolve the **Mpeg5-t-butyl ester** in a 1:1 mixture of dichloromethane (DCM) and trifluoroacetic acid (TFA).[\[5\]](#)
- Stir the solution at room temperature for 5 hours.[\[5\]](#)
- Remove the DCM and TFA under reduced pressure using a rotary evaporator.[\[5\]](#)
- Dissolve the residue in DCM.[\[5\]](#)
- Wash the organic phase twice with water and once with a saturated aqueous solution of NaCl.[\[5\]](#)
- Dry the organic phase over anhydrous Na₂SO₄.[\[5\]](#)
- Filter the solution to remove the drying agent.

- Concentrate the filtrate in vacuo to yield the deprotected product.^[5] The crude product can often be used in the next step without further purification.^[5]

Experimental Workflow for Conjugation

The following diagram illustrates a general workflow for the deprotection of **Mpeg5-t-butyl ester** and its subsequent conjugation to a target molecule (e.g., a protein or another small molecule).

Experimental Workflow: Deprotection and Conjugation



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